

In-Depth Technical Guide to the Safety and Handling of (4-Aminocyclohexyl)methanol

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Compound of Interest

Compound Name: (4-Aminocyclohexyl)methanol

Cat. No.: B024447

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **(4-Aminocyclohexyl)methanol** (CAS No. 1504-49-0), a versatile building block in pharmaceutical and chemical synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

(4-Aminocyclohexyl)methanol is a cycloaliphatic amino alcohol. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **(4-Aminocyclohexyl)methanol**

Property	Value	Reference
CAS Number	1504-49-0	[1][2][3]
Molecular Formula	C ₇ H ₁₅ NO	[3]
Molecular Weight	129.20 g/mol	
Boiling Point	218.796 °C at 760 mmHg	[4]
Flash Point	86.125 °C	[4]
Density	0.974 g/cm ³	[4]
Vapor Pressure	0.026 mmHg at 25 °C	[4]
Refractive Index	1.477	[4]
Storage Temperature	Inert atmosphere, Room Temperature	[3]

Hazard Identification and GHS Classification

While a complete, officially harmonized GHS classification for **(4-Aminocyclohexyl)methanol** is not readily available in public databases, data for the closely related (cis-4-Aminocyclohexyl)methanol and other amino alcohols suggest the following potential hazards. The hydrochloride salt of the related (1-Aminocyclohexyl)methanol is classified with the signal word "Warning" and hazard statements indicating it is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.

Based on the available information for structurally similar compounds, **(4-Aminocyclohexyl)methanol** should be handled with care, assuming it may possess the following hazards until a complete GHS classification is available.

Table 2: Potential GHS Hazard Classification for **(4-Aminocyclohexyl)methanol**

Hazard Class	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	центр	Warning	H302: Harmful if swallowed.
Skin Corrosion/Irritation (Category 2)	!	Warning	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation (Category 2A)	!	Warning	H319: Causes serious eye irritation.
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	!	Warning	H335: May cause respiratory irritation.

Note: This classification is based on data for analogous compounds and should be used for preliminary hazard assessment. A substance-specific risk assessment is required.

Toxicological Data

Detailed toxicological data such as LD50 and LC50 values for **(4-Aminocyclohexyl)methanol** are not readily available in the public domain. However, due to its amino group, it is prudent to treat it as a potentially corrosive and irritating compound. Aminocyclohexane, a related compound, is reported to be corrosive and has a low acute toxicity with an oral LD50 in rats of 0.71 ml/kg.

Occupational Exposure Limits

Specific occupational exposure limits (OELs), such as the Permissible Exposure Limit (PEL) or Threshold Limit Value (TLV), have not been established for **(4-Aminocyclohexyl)methanol**. For the related compound aminocyclohexane, the National Institute for Occupational Safety and Health (NIOSH) has a recommended exposure limit (REL) of 10 ppm (40 mg/m³) over an eight-hour work shift. Given the lack of specific data, it is recommended to handle **(4-**

Aminocyclohexyl)methanol in a well-ventilated area, preferably in a chemical fume hood, to minimize exposure.

Experimental Protocols and Safe Handling

Personal Protective Equipment (PPE)

When handling **(4-Aminocyclohexyl)methanol**, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Body Protection: A laboratory coat.
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

General Handling and Storage

- Handle in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Ground and bond containers and receiving equipment to prevent static discharge.

Spill Cleanup Protocol

In the event of a spill, follow these procedures:

- Evacuate and Isolate: Immediately evacuate the area and prevent entry.
- Ventilate: Ensure the area is well-ventilated.
- Wear Appropriate PPE: Don the required personal protective equipment.

- **Containment:** For liquid spills, create a dike around the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
- **Absorption:** Slowly add the absorbent material to the spill, working from the outside in.
- **Collection:** Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.
- **Decontamination:** Clean the spill area with soap and water, collecting the cleaning materials for hazardous waste disposal.

Emergency Procedures

First-Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Firefighting Measures

(4-Aminocyclohexyl)methanol has a flash point of 86.125 °C and is combustible.[4]

- **Suitable Extinguishing Media:** Use alcohol-resistant foam, dry chemical, or carbon dioxide. Water spray can be used to cool fire-exposed containers.
- **Unsuitable Extinguishing Media:** Do not use a heavy water stream as it may spread the fire.
- **Specific Hazards:** In a fire, toxic fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides, may be produced.

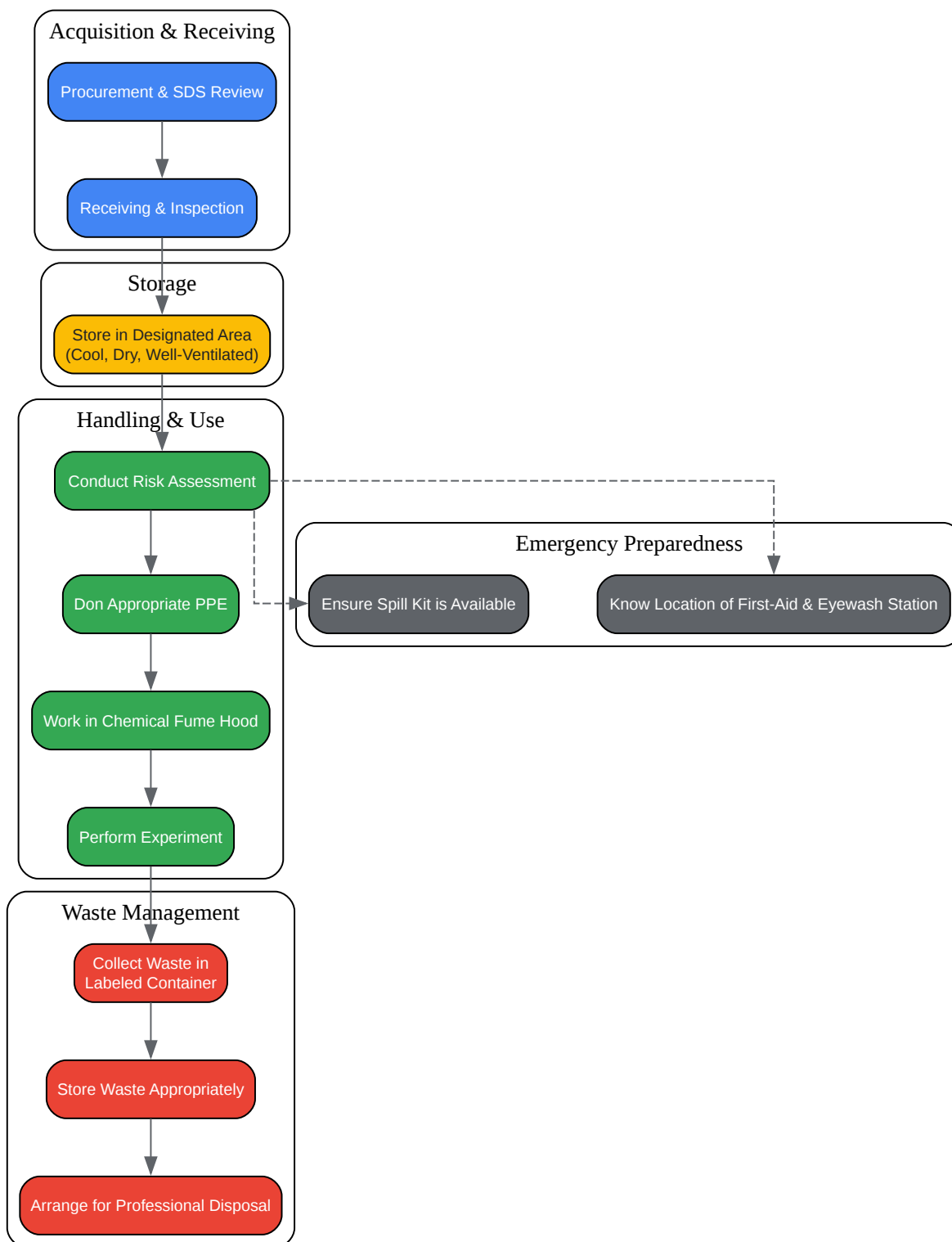
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Dispose of **(4-Aminocyclohexyl)methanol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **(4-Aminocyclohexyl)methanol** in a research environment.



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Caption: Logical workflow for the safe handling of **(4-Aminocyclohexyl)methanol**.

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